

# Butylated Hydroxytoluene (BHT): A Technical Guide to Synthesis and Industrial Production

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## Compound of Interest

Compound Name: BHHT

Cat. No.: B3039158

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## Introduction

Butylated Hydroxytoluene (BHT), chemically known as 2,6-di-tert-butyl-4-methylphenol, is a lipophilic organic compound derived from phenol.<sup>[1][2][3]</sup> It is widely utilized for its potent antioxidant properties, primarily to prevent free radical-mediated oxidation in a vast array of products.<sup>[1][3][4]</sup> BHT's primary function is to act as a terminating agent that suppresses autoxidation by converting peroxy radicals into hydroperoxides.<sup>[1]</sup> Its applications span the food, cosmetics, pharmaceutical, rubber, and petroleum industries, where it serves as a preservative to extend shelf life and maintain product quality.<sup>[1][4][5][6][7]</sup> The industrial synthesis of BHT is a well-established chemical process, primarily involving the alkylation of p-cresol.

## Core Synthesis Pathway: Alkylation of p-Cresol

The most common industrial method for producing BHT is the acid-catalyzed alkylation of p-cresol (4-methylphenol) with isobutylene (2-methylpropene).<sup>[1][8][9][10]</sup> This reaction is a classic example of electrophilic aromatic substitution.

The overall reaction is as follows:  $\text{CH}_3(\text{C}_6\text{H}_4)\text{OH} + 2 \text{CH}_2=\text{C}(\text{CH}_3)_2 \rightarrow ((\text{CH}_3)_3\text{C})_2\text{CH}_3\text{C}_6\text{H}_2\text{OH}$ <sup>[1][5]</sup>

The reaction proceeds in two main steps, promoted by an acid catalyst:

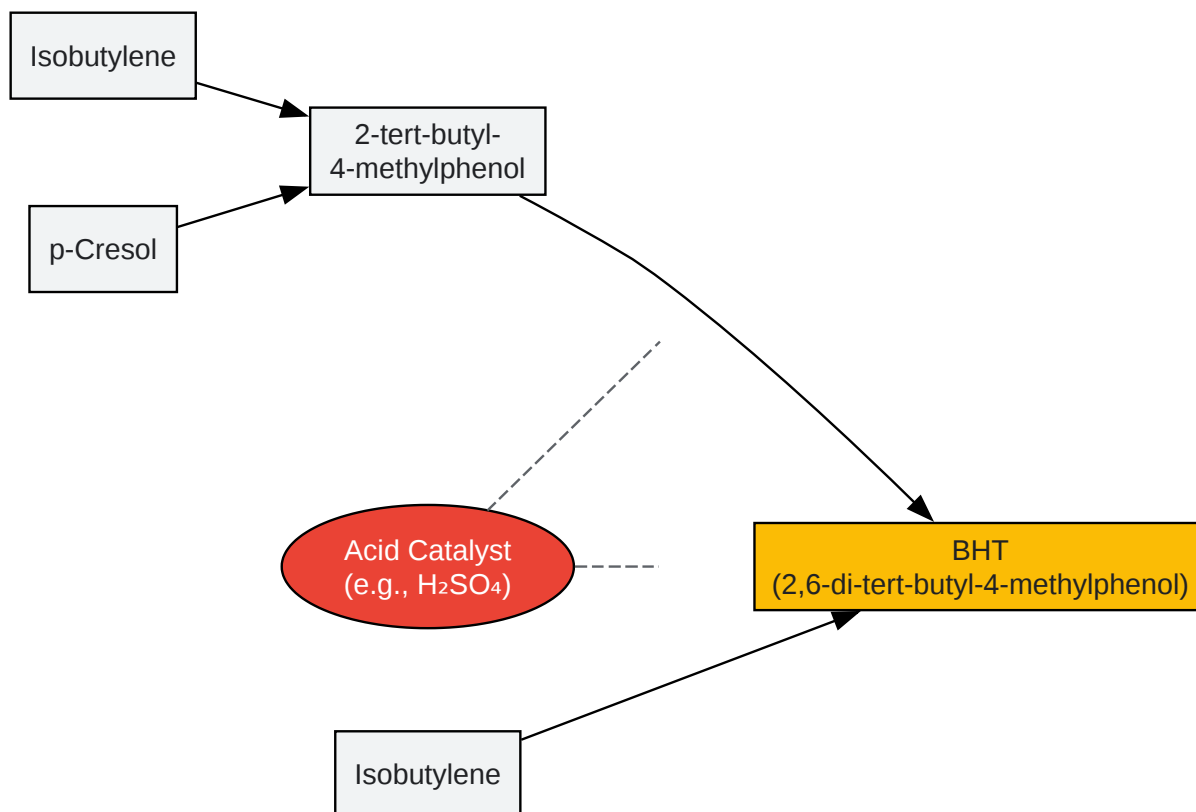
- Mono-alkylation: The first molecule of isobutylene adds to one of the ortho positions of the p-cresol ring.
- Di-alkylation: The second molecule of isobutylene adds to the remaining ortho position, yielding the final 2,6-di-tert-butyl-4-methylphenol product.

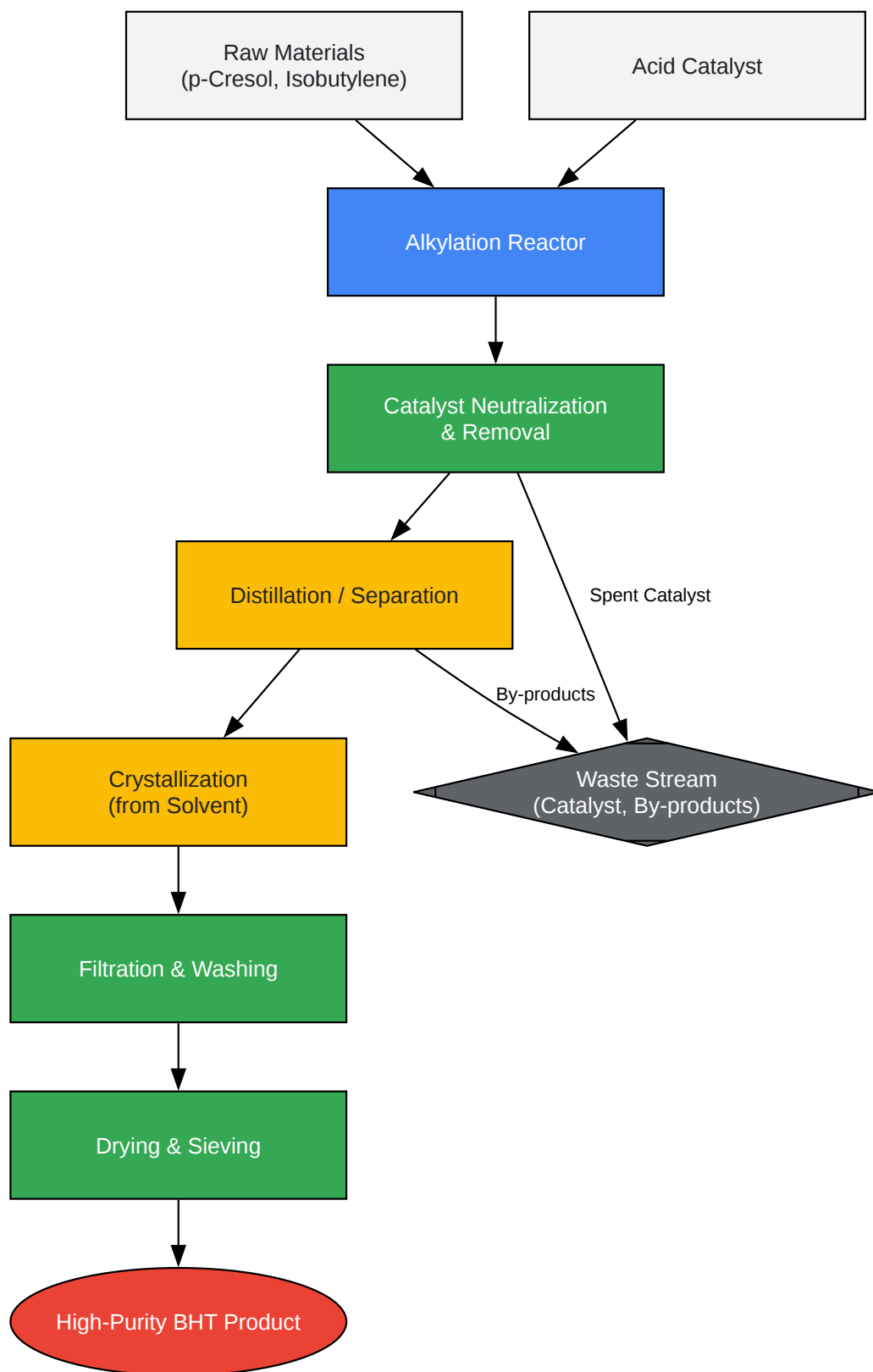
Side reactions, such as the oligomerization of isobutene, can also occur.[\[9\]](#)

## Alternative Synthesis Route

An alternative, though less common, method for BHT preparation involves starting with 2,6-di-tert-butylphenol. This precursor can undergo hydroxymethylation or aminomethylation, followed by a hydrogenolysis step to yield BHT.[\[1\]](#)[\[5\]](#) For example, BHT can be synthesized from 2,6-di-tert-butyl-4-(dimethylaminomethyl)phenol via hydrogenolysis.[\[8\]](#)

## Synthesis Pathway Diagram





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